

Application Notes: The Catalytic Role of Copper Sulfate in Ammonium Thiosulfate Leaching

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

[Get Quote](#)

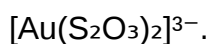
Introduction

Ammonium thiosulfate leaching has emerged as a viable and environmentally safer alternative to traditional cyanidation for the extraction of precious metals, particularly gold and silver. Its effectiveness is pronounced for treating refractory ores, carbonaceous materials, and ores with high copper content, where cyanidation is often problematic.[1] The core of this hydrometallurgical process lies in the use of a copper-ammonia-thiosulfate system, where copper sulfate acts as a crucial catalyst. This document provides a detailed overview of the chemical mechanism, experimental protocols, and key operational parameters governing this process.

The Chemical Mechanism of Copper Catalysis

In the absence of a catalyst, the dissolution of gold in a thiosulfate-only solution is exceedingly slow.[2][3] Copper sulfate provides the necessary cupric ions (Cu^{2+}) that, in an ammoniacal solution, form the tetraamminecopper(II) complex, $[\text{Cu}(\text{NH}_3)_4]^{2+}$. This complex is the primary oxidant responsible for the dissolution of gold.[3][4] The process unfolds through a catalytic cycle:

- **Oxidation of Gold:** The cupric ammine complex oxidizes metallic gold (Au^0) to the gold(I) state (Au^+). The copper is simultaneously reduced to its cuprous (Cu^+) state.
- **Complexation of Gold:** Thiosulfate ions ($\text{S}_2\text{O}_3^{2-}$) in the solution immediately complex with the newly formed Au^+ ions to create the highly stable and soluble aurous thiosulfate complex,



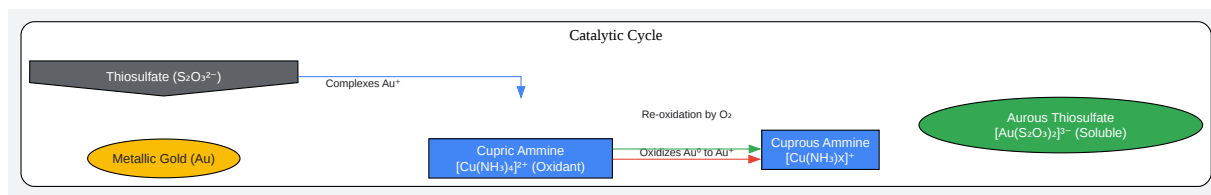
- Catalyst Regeneration: Dissolved oxygen in the leaching solution re-oxidizes the cuprous ammine complex back to the cupric ammine complex, allowing it to participate in the oxidation of more gold.

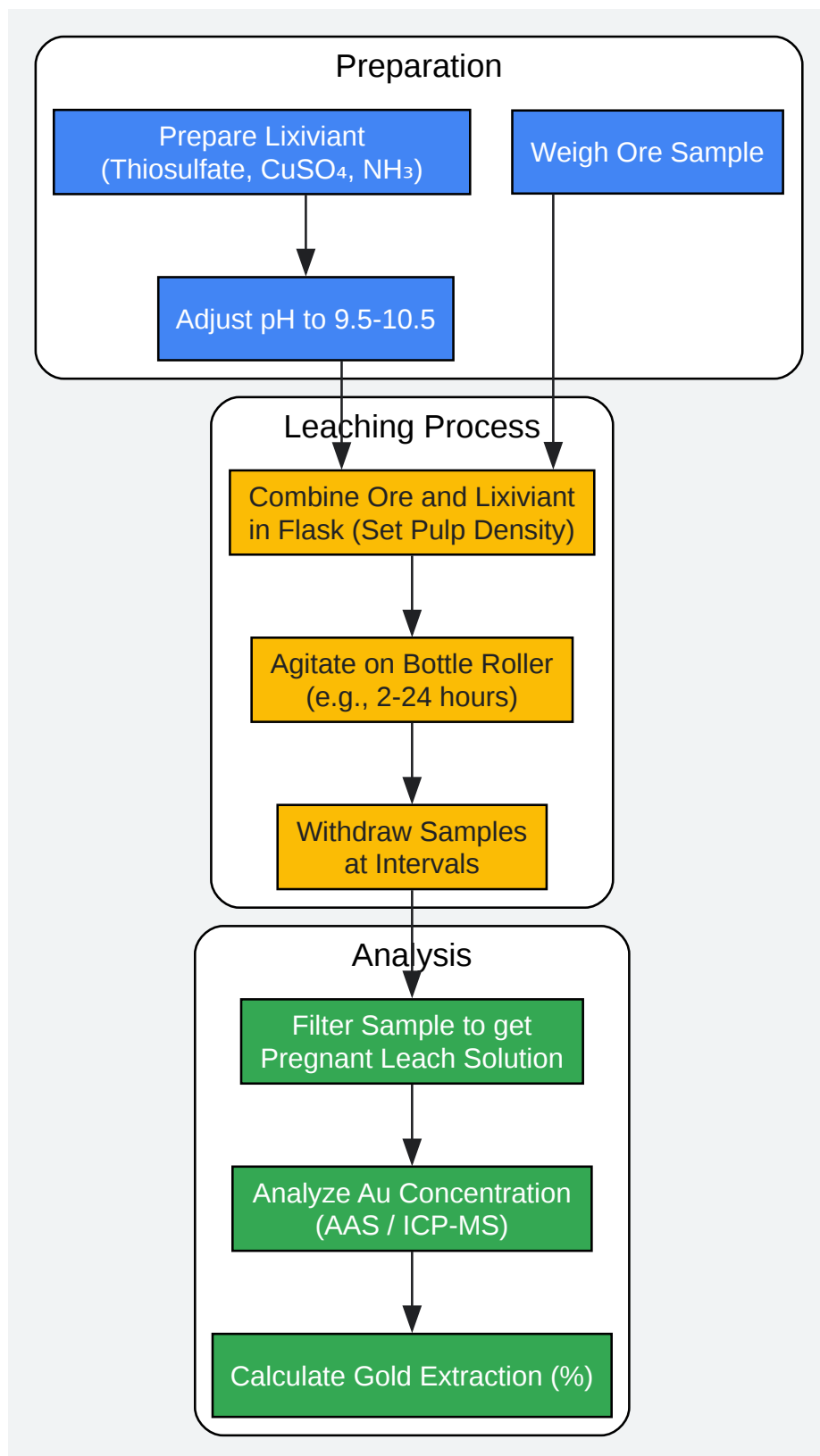
This cycle illustrates that copper is not consumed in the overall reaction but acts as a true catalyst, continuously regenerated to facilitate the leaching process.

The principal chemical reactions are:

- Gold Oxidation & Complexation: $\text{Au} + [\text{Cu}(\text{NH}_3)_4]^{2+} + 2\text{S}_2\text{O}_3^{2-} \rightarrow [\text{Au}(\text{S}_2\text{O}_3)_2]^{3-} + [\text{Cu}(\text{NH}_3)_4]^+$
- Catalyst Regeneration: $4[\text{Cu}(\text{NH}_3)_4]^+ + \text{O}_2 + 2\text{H}_2\text{O} \rightarrow 4[\text{Cu}(\text{NH}_3)_4]^{2+} + 4\text{OH}^-$
- Overall Leaching Reaction: $4\text{Au} + 8\text{S}_2\text{O}_3^{2-} + \text{O}_2 + 2\text{H}_2\text{O} \rightarrow 4[\text{Au}(\text{S}_2\text{O}_3)_2]^{3-} + 4\text{OH}^-$

Ammonia plays a dual role: it stabilizes the cupric ion to prevent its precipitation and minimizes the degradation of thiosulfate, which can be catalyzed by free copper ions. Maintaining an alkaline pH (typically 9-10.5) is essential to ensure ammonia exists in its NH_3 form to effectively complex with copper.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Thiosulfate Leaching of Gold from Copper Bearing Ores - 911Metallurgist [911metallurgist.com]
- To cite this document: BenchChem. [Application Notes: The Catalytic Role of Copper Sulfate in Ammonium Thiosulfate Leaching]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232673#role-of-copper-sulfate-as-a-catalyst-in-ammonium-thiosulfate-leaching]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com